

An In-depth Technical Guide to HFO-1234yf

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Compound of Interest

Compound Name: 2,3,3,3-Tetrafluoropropene

Cat. No.: B1223342

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This technical guide provides a comprehensive overview of **2,3,3,3-Tetrafluoropropene** (HFO-1234yf), a hydrofluoroolefin refrigerant of significant interest due to its low global warming potential. This document details its chemical identity, physicochemical properties, synthesis, environmental fate, and toxicological profile, supported by experimental data and methodologies.

Nomenclature and Chemical Identity

- IUPAC Name: **2,3,3,3-Tetrafluoropropene**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- CAS Number: 754-12-1[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Synonyms: HFO-1234yf, R-1234yf, 2,3,3,3-Tetrafluoroprop-1-ene[\[3\]](#)[\[4\]](#)
- Molecular Formula: $C_3H_2F_4$ [\[4\]](#) or $CH_2=CF CF_3$ [\[1\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for HFO-1234yf, covering its thermophysical, flammability, and toxicological properties.

Table 1: Thermophysical Properties of HFO-1234yf

Property	Value	Units	Reference
Molecular Weight	114.0	g/mol	[2]
Boiling Point (at 101.3 kPa)	-29.5	°C	[1]
Critical Temperature	94.7	°C	[2]
Critical Pressure	33.81	bar	[2]
Critical Density	475.55	kg/m ³	[2]
Liquid Heat Capacity (at 25°C)	1.411	kJ/kg·K	[1]
Vapor Heat Capacity (at 25°C)	1.066	kJ/kg·K	[1]
Heat of Vaporization (at boiling point)	180.1	kJ/kg	[1]
Vapor Pressure (at 25°C)	683	kPa	[1]
Liquid Thermal Conductivity (at 25°C)	0.067	W/m·K	[1]
Solubility in Water (at 24°C)	198.2	mg/l	[2]
Atmospheric Lifetime	11	days	[1][5]
Global Warming Potential (100-year)	<1	-	[1]
Ozone Depletion Potential	0	-	[2]

Table 2: Flammability and Safety Data of HFO-1234yf

Property	Value	Units	Reference
Lower Flammability Limit (LFL)	6.2	% vol.	[1]
Upper Flammability Limit (UFL)	12.3	% vol.	[1]
Auto-ignition Temperature	405	°C	[2]
Safety Classification (ASHRAE)	A2L	-	[2]

Table 3: Toxicological Profile of HFO-1234yf

Study Type	Species	Exposure	Result	Reference
Acute Inhalation Toxicity (4-hour)	Rat	Up to 405,800 ppm	No lethality	[2]
Acute Inhalation Toxicity (4-hour)	Mouse	Up to 101,850 ppm	No lethality	[2]
Acute Inhalation Toxicity (1-hour)	Rabbit	100,000 ppm	No mortality or clinical signs of toxicity	[2]
Cardiac Sensitization	Dog	Up to 120,000 ppm	No sensitization to adrenalin	[2]
90-Day Inhalation Study	Rat	Up to 50,000 ppm (6 hrs/day, 5 days/week)	No treatment-related adverse effects	[2]
Developmental Toxicity	Rat	Up to 50,000 ppm	No biologically significant effects	[2]
Genotoxicity (Micronucleus Assay)	Mouse, Rat	N/A	Not genotoxic	[2]
Genotoxicity (Unscheduled DNA Synthesis)	N/A	N/A	Not genotoxic	[2]
Mutagenicity (Ames Test)	S. typhimurium TA100, E. coli WP2 uvrA	≥ 20% concentration	Mutagenic with metabolic activation	[2]

Experimental Protocols

Detailed methodologies for key experiments cited in the toxicological and material compatibility assessment of HFO-1234yf are outlined below.

Toxicology Testing

A comprehensive set of toxicological studies was conducted to evaluate the safety of HFO-1234yf, generally following internationally recognized guidelines such as those from the Organization for Economic Cooperation and Development (OECD).[5]

- Acute Inhalation Toxicity:
 - Objective: To determine the potential for a single, short-term exposure to HFO-1234yf to cause lethality.
 - Methodology: Groups of rats and mice were exposed to various concentrations of HFO-1234yf for a single 4-hour period. Rabbits were exposed for 1 hour. The animals were then observed for a period of 14 days for any signs of toxicity and mortality.[2]
- Cardiac Sensitization:
 - Objective: To assess the potential of HFO-1234yf to sensitize the heart to adrenaline, which could lead to cardiac arrhythmias.
 - Methodology: Dogs were administered adrenaline and simultaneously exposed to increasing concentrations of HFO-1234yf. Electrocardiograms were monitored for any cardiac irregularities.[2]
- Repeated Dose Inhalation Toxicity (90-Day Study):
 - Objective: To evaluate the cumulative toxic effects of repeated exposure to HFO-1234yf over a 90-day period.
 - Methodology: Rats were exposed to HFO-1234yf at concentrations of 5,000, 15,000, and 50,000 ppm for 6 hours per day, 5 days a week, for 90 days. A thorough examination of the animals, including clinical observations, body weight, food consumption, hematology, clinical chemistry, urinalysis, and histopathology of major organs and tissues, was conducted.[2]
- Genotoxicity and Mutagenicity:
 - Objective: To assess the potential of HFO-1234yf to induce genetic mutations or chromosomal damage.

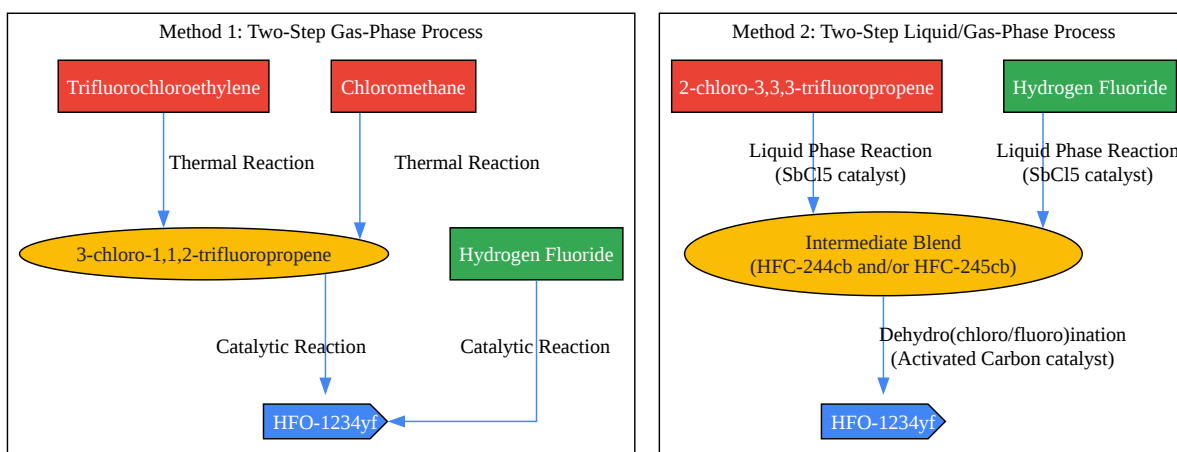
- Methodology:
 - Ames Test: Salmonella typhimurium strains TA100 and Escherichia coli WP2 uvrA were exposed to HFO-1234yf at concentrations of 20% and higher, both with and without metabolic activation, to detect gene mutations.[2]
 - Micronucleus Assay: Mice and rats were exposed to HFO-1234yf, and their bone marrow cells were examined for the presence of micronuclei, an indicator of chromosomal damage.[2]
 - Unscheduled DNA Synthesis (UDS) Assay: This assay was performed to detect DNA repair, which is an indication of DNA damage.[2]

Material Compatibility Testing

- Objective: To evaluate the compatibility of HFO-1234yf with common materials used in air conditioning systems, such as plastics, elastomers, and metals.
- Methodology (Sealed Tube Method, based on ASHRAE Standard 97):
 - Coupons of the test materials (e.g., aluminum, copper, steel, various plastics and elastomers) were placed in sealed glass tubes.[5][6]
 - The tubes were charged with HFO-1234yf, a lubricant (such as polyalkylene glycol (PAG) or polyolester (POE)), and in some cases, contaminants like water or air.[5][6]
 - The sealed tubes were then aged at elevated temperatures (e.g., 100°C for plastics/elastomers, 175°C or 200°C for metals) for a period of two weeks.[5]
 - After aging, the materials were evaluated for changes in their physical and chemical properties.
 - Metals: Visually inspected for corrosion.[5]
 - Plastics: Inspected for weight change and physical appearance.[5]
 - Elastomers: Evaluated for linear swell, weight gain, and changes in hardness using a durometer.[5]

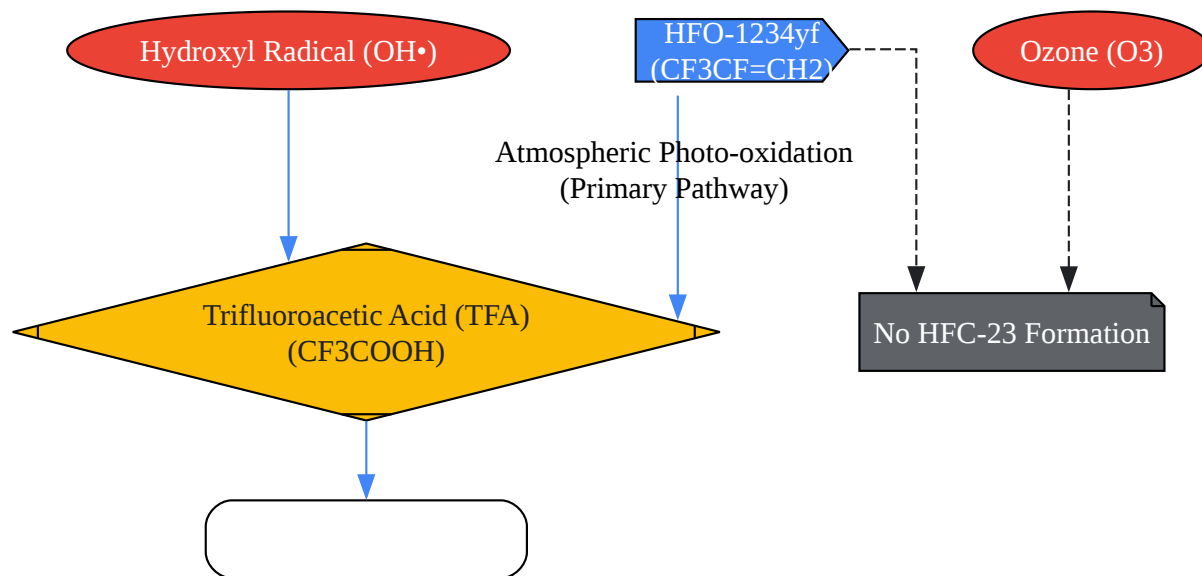
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key processes related to HFO-1234yf.



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Caption: Overview of two patented synthesis pathways for HFO-1234yf.



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Caption: Atmospheric degradation pathway of HFO-1234yf.

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